

Dihydromicromelin B: A Comprehensive Physicochemical and Biological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12387023

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydromicromelin B is a natural product belonging to the coumarin class of compounds. It has been isolated from plants of the *Micromelum* genus, notably *Micromelum integerrimum* and *Micromelum minutum*. This technical guide provides a detailed overview of the physicochemical characteristics of **Dihydromicromelin B**, based on available scientific literature. While investigations into its biological activities have been limited, this document summarizes the existing findings.

Physicochemical Characteristics

The structural and physical properties of **Dihydromicromelin B** are summarized below. These data are crucial for its identification, characterization, and potential application in research and development.

Table 1: General and Physical Properties of Dihydromicromelin B

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₆	[1]
Molecular Weight	290.27 g/mol	[1]
Melting Point	169.2-169.9 °C (for a mixture of dihydromicromelin A and B)	[1]
Appearance	Yellowish-white needles (as a mixture with dihydromicromelin A)	[1]

Table 2: Spectroscopic Data for Dihydromicromelin B

Spectroscopic data are fundamental for the structural elucidation and confirmation of **Dihydromicromelin B**.

Spectroscopic Technique	Data	Reference
UV (in MeOH)	λ_{max} : 323, 293 (shoulder), 250 (shoulder) nm	[1]
Mass Spectrometry (ESI+)	m/z: 291.34 [M+H] ⁺	[1]
Infrared (FT-IR, KBr)	ν_{max} : 3401, 3072, 2906, 2931, 1731, 1621 cm ⁻¹ (for a mixture of dihydromicromelin A and B)	[1]

Table 3: ¹H and ¹³C NMR Spectral Data for Dihydromicromelin B (500 MHz, CDCl₃)[1]

Position	¹³ C (δc)	¹ H (δH, mult., J in Hz)
2	160.7	-
3	112.9	6.25 (d, 9.5)
4	143.4	7.63 (d, 9.5)
4a	112.9	-
5	124.6	7.37 (s)
6	118.6	-
7	161.4	-
8	107.8	6.84 (s)
8a	155.8	-
1'	76.5	4.08 (d, 5.5)
2'	74.4	4.60 (d, 5.5)
3'	61.1	-
4'	18.0	1.45 (s)
5'	18.0	1.05 (s)
7-OCH ₃	56.1	3.92 (s)

Biological Activity

Current research on the biological effects of **Dihydromicromelin B** is limited. The available studies have primarily focused on its cytotoxic potential against cancer cell lines.

Cytotoxicity

- A mixture of dihydromicromelin A and **dihydromicromelin B** was evaluated for its cytotoxic activity against MCF-7 and 4T1 breast cancer cell lines and was found to be inactive.[2][3][4]
- Dihydromicromelin B** was also tested against the HCT116 colon cancer cell line and showed no activity at a concentration of 50 μM.[5]

Due to the reported lack of significant cytotoxic activity in these assays, there are currently no established signaling pathways or detailed experimental protocols for biological studies specifically targeting **Dihydromicromelin B**.

Experimental Methodologies

The following provides a general overview of the methods used in the isolation and characterization of **Dihydromicromelin B**.

Isolation and Purification

Dihydromicromelin B is typically isolated from the leaves of *Micromelum minutum*. The general procedure involves:

- **Extraction:** The dried and ground plant material is sequentially extracted with solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol.
- **Chromatography:** The crude extracts are subjected to various chromatographic techniques, including vacuum liquid chromatography and column chromatography, to separate the constituents.
- **Purification:** Fractions containing **Dihydromicromelin B** are further purified, often as a mixture with its epimer, dihydromicromelin A, to yield the final compound.^{[1][3][4]}

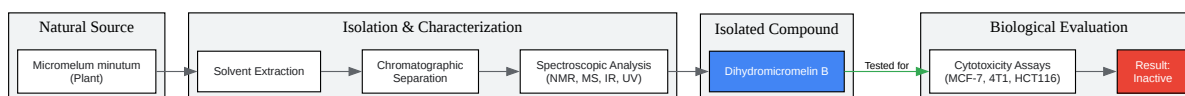
Structural Elucidation

The structure of **Dihydromicromelin B** was determined using a combination of spectroscopic methods:

- **UV-Vis Spectroscopy:** To identify the chromophoric system.
- **Infrared Spectroscopy:** To identify functional groups.
- **Mass Spectrometry:** To determine the molecular weight and formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Including ¹H NMR, ¹³C NMR, DEPT, COSY, HSQC, and HMBC experiments to establish the connectivity and stereochemistry of the molecule.^{[1][3]}

Logical Relationship of Findings

The following diagram illustrates the current state of research on **Dihydromicromelin B**, from its natural source to the outcomes of biological testing.



[Click to download full resolution via product page](#)

Current research workflow for **Dihydromicromelin B**.

Conclusion

Dihydromicromelin B is a well-characterized coumarin from a physicochemical perspective. However, the current body of scientific literature indicates a lack of significant biological activity, specifically in the context of cytotoxicity against the tested cancer cell lines. This absence of reported bioactivity means that, at present, there are no known signaling pathways or detailed biological experimental protocols associated with this compound. Future research may explore other potential biological activities of **Dihydromicromelin B** or its derivatives to uncover any therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.itb.ac.id [journals.itb.ac.id]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]
- 5. s3-ap-southeast-2.amazonaws.com [s3-ap-southeast-2.amazonaws.com]
- To cite this document: BenchChem. [Dihydromicromelin B: A Comprehensive Physicochemical and Biological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387023#dihydromicromelin-b-physicochemical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com